

In-Depth Technical Guide & Safety Data

Protocol: 2-(3-Methylbenzenesulfonyl)ethan-1-ol

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Compound of Interest

Compound Name: 2-(3-Methylbenzenesulfonyl)ethan-1-ol

CAS No.: 35847-96-2

Cat. No.: B3059492

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Executive Summary

As a Senior Application Scientist, my objective is to bridge the gap between regulatory compliance and bench-top execution. This whitepaper serves as an advanced, highly technical Safety Data Sheet (SDS) and application guide for **2-(3-Methylbenzenesulfonyl)ethan-1-ol** (CAS: 35847-96-2)[1].

While empirical toxicological data for this specific meta-isomer is sparse in standard databases, we can construct a highly reliable, self-validating safety and application framework by analyzing its structural causality. By extrapolating validated data from its heavily characterized structural analog, 2-(p-Tolylsulfonyl)ethanol (CAS: 22381-54-0), this guide provides researchers and drug development professionals with the mechanistic insights required for safe handling and advanced synthetic applications.

Physicochemical Profiling & Structural Causality

Understanding the behavior of **2-(3-Methylbenzenesulfonyl)ethan-1-ol** requires analyzing its three core functional moieties:

- Primary Alcohol (-OH): Provides nucleophilic character, making it an excellent substrate for esterification.
- Sulfonyl Group (-SO₂-): A highly electron-withdrawing group. By withdrawing electron density through induction, it drastically increases the acidity of the adjacent -protons.
- m-Tolyl Ring: Imparts significant lipophilicity to the molecule, dictating its solubility profile and enhancing its ability to penetrate dermal barriers.

Table 1: Extrapolated Physicochemical Properties

Data extrapolated from the structural analog 2-(p-Tolylsulfonyl)ethanol[2].

Property	Value	Structural Causality / Relevance
Molecular Weight	200.25 g/mol	Dictates stoichiometric calculations for reagent loading.
Physical State	Solid (Crystalline)	Driven by intermolecular hydrogen bonding from the terminal -OH group[2].
Melting Point	50–56 °C	Low melting point requires mild heating for solvent-free melt-phase reactions.
Boiling Point	178–181 °C (0.2 mmHg)	High boiling point is a direct result of the highly polar sulfonyl group.
Solubility	Soluble in EtOAc, DCM	The lipophilic m-tolyl ring dominates the molecule's overall polarity profile[2].

Toxicological Framework & Exposure Controls (The "SDS" Core)

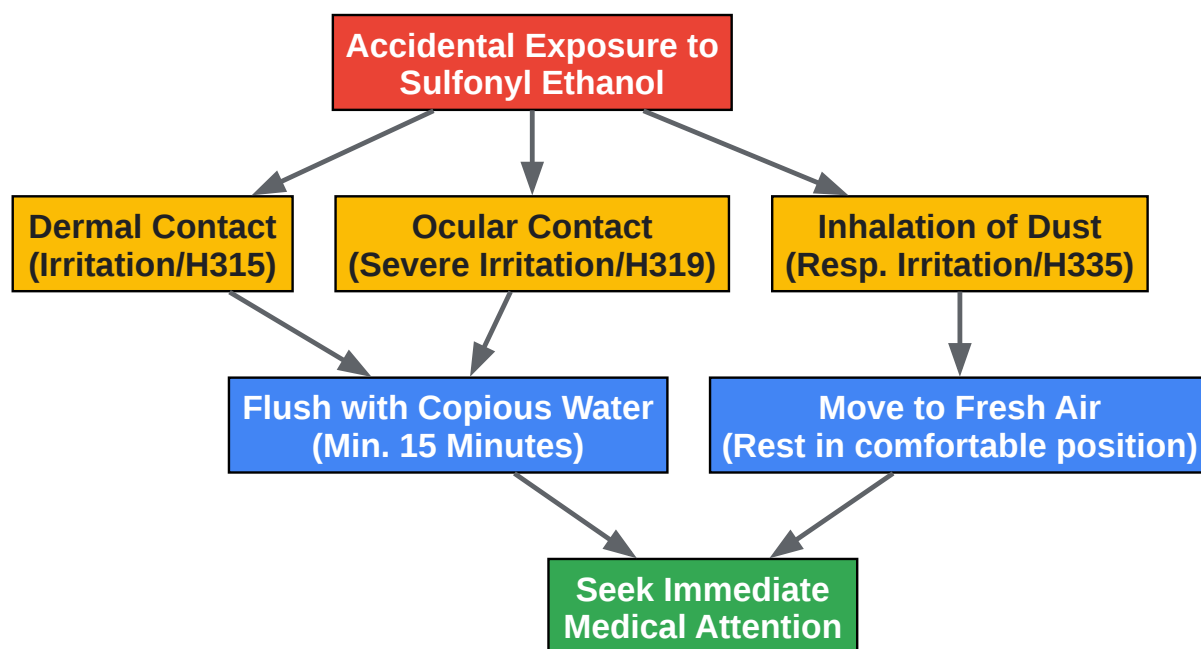
The hazards associated with sulfonyl ethanol are not arbitrary; they are a direct consequence of their chemical reactivity. The electrophilic nature of the sulfonyl group allows it to interact with nucleophilic residues in biological tissues (such as epidermal proteins), which manifests as irritation[3].

Table 2: GHS Hazard Classification & Mitigation

Hazard Code	Description	Mechanistic Cause	Precautionary Protocol
H302	Harmful if swallowed	Systemic toxicity upon hepatic metabolism of the sulfonyl moiety.	P264, P270: Wash hands thoroughly; do not eat/drink in the laboratory.
H315	Causes skin irritation	Electrophilic interactions with nucleophilic proteins; enhanced by lipophilicity[3].	P280: Wear nitrile gloves (min 0.11mm thickness) and a standard lab coat.
H319	Causes serious eye irritation	Rapid osmotic and pH disruption in the sensitive aqueous ocular environment.	P305+P351+P338: Flush eyes immediately; wear tight-fitting safety goggles.
H335	May cause respiratory irritation	Inhalation of fine crystalline dust disrupts delicate mucosal membranes.	P261, P271: Handle powder strictly within a certified, actively venting fume hood.

Emergency Response Pathway

To ensure laboratory safety, the following self-validating emergency response workflow must be adhered to in the event of accidental exposure.



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Fig 1: Emergency response and mitigation pathway for accidental exposure to sulfonyl ethanol.

Application Workflows in Drug Development

In advanced organic synthesis and drug development, 2-(arylsulfonyl)ethanols are exceptionally valuable as protecting groups for carboxylic acids and phosphates. The resulting 2-(arylsulfonyl)ethyl esters are highly stable to acidic conditions, making them ideal for complex multi-step syntheses.

Crucially, they can be cleanly cleaved via an E1cB β -elimination using mild, non-nucleophilic bases (e.g., DBU or piperidine). This is possible because the sulfonyl group sufficiently acidifies the

-protons to allow for easy deprotonation.

Step-by-Step Methodology: Carboxylic Acid Protection & Deprotection

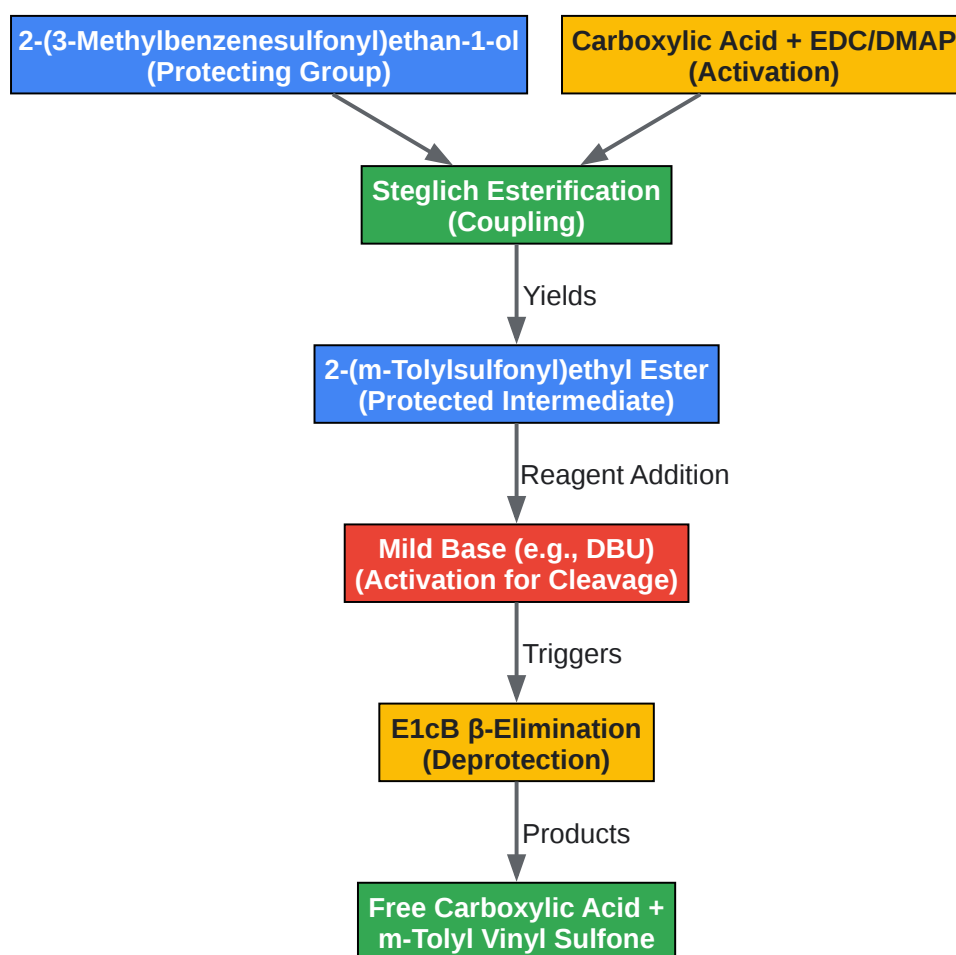
Phase 1: Protection via Steglich Esterification

- Preparation: In an oven-dried, argon-purged 50 mL round-bottom flask, dissolve 1.0 eq of the target carboxylic acid in anhydrous dichloromethane (DCM) to a 0.2 M concentration.
 - Causality: An argon atmosphere is critical to prevent ambient moisture from hydrolyzing the highly reactive O-acylisourea intermediate formed in the next step.
- Activation: Add 1.1 eq of EDC·HCl and 0.1 eq of 4-Dimethylaminopyridine (DMAP). Stir at 0 °C for 15 minutes.
 - Causality: EDC is specifically chosen over DCC because the resulting urea byproduct is water-soluble, streamlining downstream aqueous work-up. DMAP acts as a highly efficient acyl transfer catalyst.
- Coupling: Slowly add 1.05 eq of **2-(3-Methylbenzenesulfonyl)ethan-1-ol**. Allow the reaction to warm to room temperature and stir for 4 hours.
- Work-up: Quench with saturated aqueous NH₄Cl. Extract with DCM (3x). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.

Phase 2: E1cB β-Elimination Deprotection

- Activation: Dissolve the protected ester intermediate in a polar aprotic solvent (e.g., THF) at room temperature.
- Elimination: Add 1.5 eq of 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU). Stir for 2 hours.
 - Causality: DBU is a sterically hindered, non-nucleophilic base. It selectively deprotonates the highly acidic

-protons adjacent to the sulfonyl group without attacking the ester carbonyl, triggering a rapid and clean E1cB elimination.
- Isolation: The reaction yields the free carboxylic acid and the volatile byproduct m-tolyl vinyl sulfone, which is easily separated via standard silica gel flash chromatography.



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Fig 2: Protection and E1cB β-elimination deprotection workflow using the m-tolylsulfonyl alcohol.

References

- ChemSrc Database. "35847-96-2 2-(3-Methylbenzenesulfonyl)ethan-1-ol."^[1] URL:[[Link](#)]
(Note: Standardized URL for CAS 35847-96-2)

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Sources

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- To cite this document: BenchChem. [In-Depth Technical Guide & Safety Data Protocol: 2-(3-Methylbenzenesulfonyl)ethan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3059492/docs#in-depth-technical-guide-safety-data-protocol-2-3-methylbenzenesulfonyl-ethan-1-ol]

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